

# 2-Bromo-4-methylthiophene chemical properties

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## Compound of Interest

Compound Name: **2-Bromo-4-methylthiophene**

Cat. No.: **B1283163**

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An In-depth Technical Guide to **2-Bromo-4-methylthiophene**

## Core Chemical Properties and Data

**2-Bromo-4-methylthiophene** is a halogenated heterocyclic compound widely utilized as a versatile intermediate in organic synthesis.<sup>[1]</sup> Its structural makeup, featuring a thiophene ring substituted with a bromine atom and a methyl group, makes it a valuable building block for the synthesis of pharmaceuticals, agrochemicals, and materials for organic electronics.<sup>[1]</sup> The bromine substituent, in particular, provides a reactive site for further molecular functionalization through various coupling reactions.<sup>[1]</sup>

## Physicochemical Properties

The fundamental physical and chemical properties of **2-Bromo-4-methylthiophene** are summarized below. These properties are critical for its handling, storage, and application in synthetic chemistry.

Property	Value	Source
CAS Number	53119-60-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>5</sub> H <sub>5</sub> BrS	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	177.06 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless to light yellow/orange clear liquid	<a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	62 °C at 10 mmHg	<a href="#">[1]</a>
Density	1.55 g/mL	<a href="#">[1]</a>
Refractive Index	n <sub>20/D</sub> 1.57	<a href="#">[1]</a>
Purity	≥ 95% (GC)	<a href="#">[1]</a> <a href="#">[4]</a>

## Structural Identifiers

For unambiguous identification in research and documentation, the following structural identifiers are used.

Identifier Type	Identifier	Source
IUPAC Name	2-bromo-4-methylthiophene	<a href="#">[2]</a>
SMILES	CC1=CSC(=C1)Br	<a href="#">[2]</a>
InChI	InChI=1S/C5H5BrS/c1-4-2-5(6)7-3-4/h2-3H,1H3	<a href="#">[2]</a>
InChIKey	WQCPNSAAWLHQAE-UHFFFAOYSA-N	<a href="#">[2]</a>

## Reactivity and Applications

**2-Bromo-4-methylthiophene** serves as a key intermediate in the synthesis of more complex molecules. The thiophene ring enhances its reactivity, and the bromine atom allows for a variety of chemical transformations.[\[1\]](#) Its primary applications are found in:

- Organic Synthesis: It is a fundamental building block for creating complex organic structures.  
[\[1\]](#)
- Pharmaceutical Development: The compound is used in the discovery and development of new bioactive compounds and potential therapeutics.[\[1\]](#)
- Materials Science: It has applications in the synthesis of conductive polymers and other organic electronic materials.[\[1\]](#)
- Agrochemicals: It is used in the formulation of pesticides and herbicides.[\[1\]](#)

## Experimental Protocols

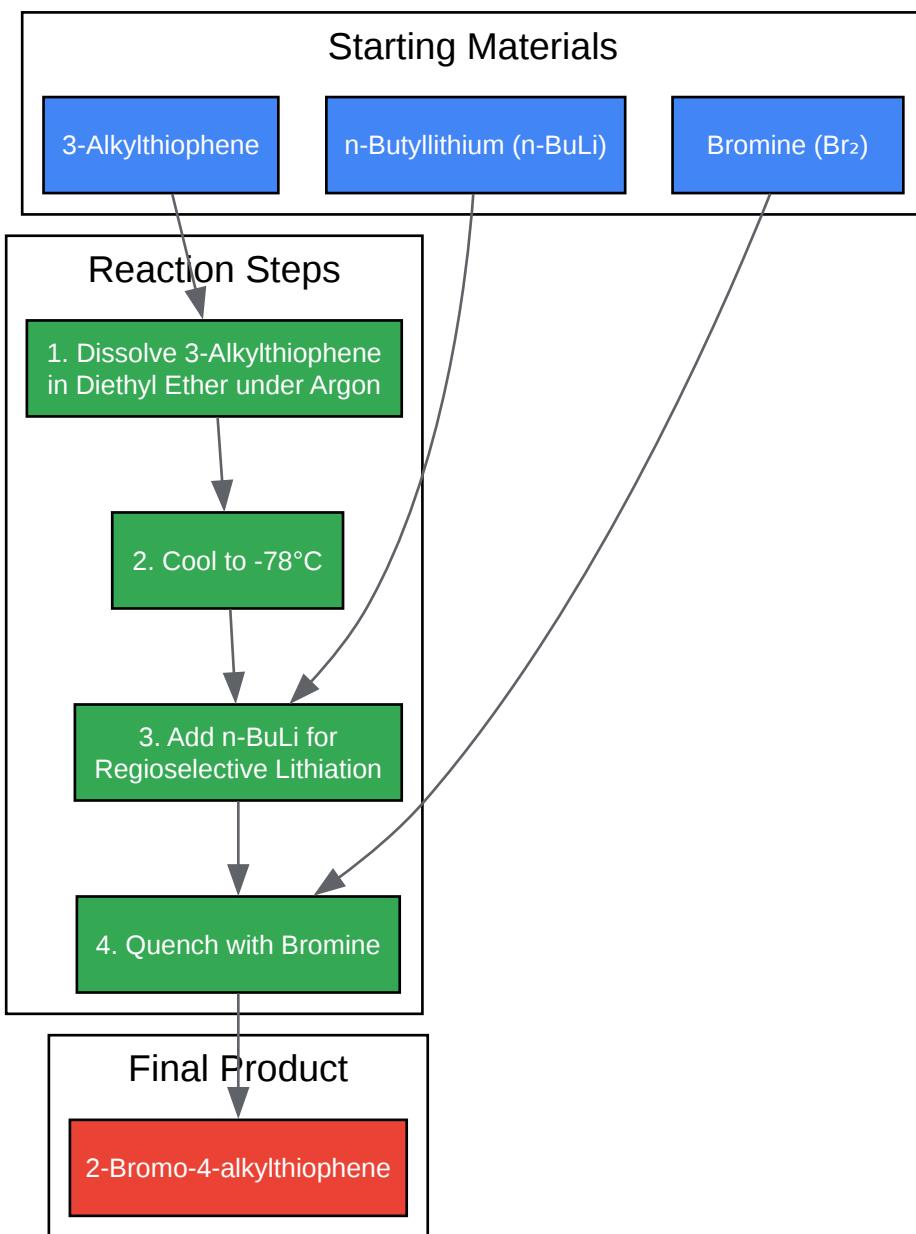
### Synthesis of 2-Bromo-4-alkylthiophenes

A straightforward and high-yield method for synthesizing 2-bromo-4-alkylthiophenes involves the regioselective lithiation of 3-alkylthiophenes, followed by quenching with bromine. This protocol has been reported to achieve chemical yields greater than 90%.

#### Methodology:

- Reaction Setup: All synthetic operations must be conducted under a dry argon atmosphere to exclude moisture and oxygen.
- Lithiation: A solution of the starting material, 3-alkylthiophene, is prepared in an appropriate solvent (e.g., diethyl ether).
- Addition of n-BuLi: The solution is cooled to -78°C. To this, n-butyllithium (n-BuLi) is added dropwise to initiate the regioselective lithiation at the 2-position of the thiophene ring.
- Quenching: After the lithiation is complete, the reaction is quenched by the addition of bromine (Br<sub>2</sub>).
- Workup and Purification: The reaction mixture is warmed to room temperature, and standard aqueous workup procedures are followed to isolate the crude product. The final product, 2-bromo-4-alkylthiophene, is purified using appropriate techniques such as distillation or chromatography.

## Synthesis Workflow for 2-Bromo-4-alkylthiophene

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Caption: General synthesis workflow for 2-bromo-4-alkylthiophenes.

## Safety and Handling

Proper safety precautions are essential when handling **2-Bromo-4-methylthiophene** and related compounds. The available safety data for brominated thiophenes indicates several

potential hazards.

Hazard Type	GHS Information	Source
Acute Toxicity	H302: Harmful if swallowed.	<a href="#">[2]</a>
Eye Damage	H318: Causes serious eye damage.	
Flammability	H227: Combustible liquid.	<a href="#">[4]</a>

Recommended Handling Procedures:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[\[5\]](#) For operations where vapors may be generated, respiratory protection is required.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[5\]](#) The recommended storage temperature is between 2°C and 8°C.[\[1\]](#) Keep away from heat, sparks, and open flames.[\[4\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[\[4\]](#)[\[5\]](#)

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